

Methyl 2-cyclopropylacetate: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Methyl 2-cyclopropylacetate*

CAS No.: *34108-21-9*

Cat. No.: *B1267312*

[Get Quote](#)

Introduction: The Significance of the Cyclopropyl Moiety

In the landscape of modern drug discovery and materials science, the cyclopropyl group stands out as a "minimalist" yet potent structural motif. Its inherent ring strain, a consequence of the acute 60° bond angles, imparts unique electronic properties that distinguish it from larger cycloalkanes and acyclic fragments.[1][2] The C-C bonds of a cyclopropane ring possess a higher degree of p-character, leading to a chemical behavior that often mimics that of a carbon-carbon double bond.[3] This "unsaturated" character allows the cyclopropyl group to engage in electronic conjugation with adjacent π -systems, influencing the conformation and reactivity of the parent molecule.

Methyl 2-cyclopropylacetate, the subject of this guide, is a fundamental building block that incorporates this valuable moiety. As a readily accessible ester, it serves as a versatile precursor for the synthesis of more complex molecules, including pharmaceuticals, agrochemicals, and novel materials. Understanding its core physical properties is paramount for its effective utilization in research and development, enabling precise control over reaction conditions, purification strategies, and formulation development. This guide provides an in-

depth analysis of these properties, grounded in experimental data and established chemical principles.

Core Physicochemical Properties

The fundamental physical constants of **Methyl 2-cyclopropylacetate** define its behavior under various laboratory conditions. These properties are crucial for process design, safety assessments, and analytical method development.

Property	Value	Source(s)
Molecular Formula	C ₆ H ₁₀ O ₂	[4]
Molecular Weight	114.14 g/mol	[4]
Appearance	Colorless liquid	Inferred
Boiling Point	138.1 ± 8.0 °C (at 760 mmHg)	Inferred
Density	1.0 ± 0.1 g/cm ³	Inferred
Refractive Index (n _D)	~1.446	Inferred
Flash Point	29.4 ± 9.7 °C	Inferred
CAS Number	34108-21-9	[4]

Solubility Profile: A Matter of Polarity

While quantitative solubility data is not extensively published, the solubility characteristics of **Methyl 2-cyclopropylacetate** can be reliably predicted from its molecular structure. As a methyl ester, the molecule possesses a polar ester group capable of acting as a hydrogen bond acceptor, and a nonpolar region comprising the cyclopropyl and methylene groups.[5]

- **Water Solubility:** The molecule is expected to have low to moderate solubility in water. The small size of the alkyl portion allows for some interaction with water molecules via hydrogen bonding with the ester's oxygen atoms.[6] For comparison, methyl acetate (CH₃COOCH₃) has a solubility of about 25% in water at room temperature.[7] The larger, nonpolar cyclopropylmethyl group in **Methyl 2-cyclopropylacetate** would likely reduce this solubility further.

- **Organic Solvent Solubility:** It is predicted to be fully miscible with a wide range of common organic solvents. This includes polar aprotic solvents (e.g., acetone, tetrahydrofuran, ethyl acetate), polar protic solvents (e.g., ethanol, methanol), and nonpolar solvents (e.g., hexane, toluene, dichloromethane). This broad solubility is a direct consequence of the "like dissolves like" principle, where its mixed polar/nonpolar character allows for favorable intermolecular interactions with various solvent types.

Spectroscopic Characterization: The Molecular Fingerprint

Spectroscopic analysis provides an unambiguous identification of **Methyl 2-cyclopropylacetate** and offers profound insights into its electronic and structural nature.

¹H Nuclear Magnetic Resonance (NMR) Spectroscopy

The ¹H NMR spectrum provides a detailed map of the proton environments within the molecule. The unique strained ring system of the cyclopropyl group gives rise to characteristic signals in the upfield region of the spectrum.

- ¹H NMR Data (Predicted)

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment	Causality and Insights
~3.67	Singlet	3H	-OCH ₃	The singlet multiplicity indicates no adjacent protons. The chemical shift is characteristic of a methyl group attached to an ester oxygen, which is deshielded.
~2.23	Doublet	2H	-CH ₂ -	This doublet arises from coupling to the single proton on the cyclopropyl ring. The chemical shift indicates a methylene group adjacent to a carbonyl.
~1.05	Multiplet	1H	-CH- (cyclopropyl)	This proton is coupled to the adjacent methylene group and the other cyclopropyl protons, resulting in a

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment	Causality and Insights
				complex multiplet.
~0.55	Multiplet	2H	-CH ₂ - (cyclopropyl)	These protons are diastereotopic and are coupled to the other cyclopropyl protons, appearing as a multiplet in the highly shielded region typical for cyclopropanes.

| ~0.15 | Multiplet | 2H | -CH₂- (cyclopropyl) | Similar to the protons at 0.55 ppm, these are also part of the cyclopropyl ring and are found in the characteristic upfield region. |

¹³C Nuclear Magnetic Resonance (NMR) Spectroscopy

The ¹³C NMR spectrum complements the ¹H NMR by providing information on the carbon skeleton of the molecule.

- ¹³C NMR Data (Predicted)

Chemical Shift (δ) ppm	Carbon Assignment	Rationale for Assignment
~173	C=O	The carbonyl carbon of an ester typically appears in this downfield region.[8]
~51	-OCH ₃	The methyl carbon of the ester group is deshielded by the adjacent oxygen atom.
~39	-CH ₂ -	This is the methylene carbon alpha to the carbonyl group.
~10	-CH- (cyclopropyl)	The methine carbon of the cyclopropyl ring.

| ~4 | -CH₂- (cyclopropyl) | The methylene carbons of the cyclopropyl ring appear at a highly shielded, upfield chemical shift due to the ring strain.[9] |

Infrared (IR) Spectroscopy

IR spectroscopy is a powerful tool for identifying the functional groups present in a molecule. The spectrum of **Methyl 2-cyclopropylacetate** is dominated by the characteristic absorptions of the ester group and the C-H bonds.

- Key IR Absorptions (Predicted)

Wavenumber (cm ⁻¹)	Vibration Type	Functional Group	Significance
~1740	C=O Stretch	Ester	This strong, sharp absorption is highly characteristic of the carbonyl group in a saturated aliphatic ester. [10] [11]
~3080-3000	C-H Stretch	Cyclopropyl C-H	The C-H bonds on a cyclopropane ring often show stretching frequencies slightly above 3000 cm ⁻¹ , similar to vinylic C-H bonds, reflecting the increased s-character of these bonds. [12]
~2950-2850	C-H Stretch	Methylene & Methyl C-H	These absorptions correspond to the symmetric and asymmetric stretching of the sp ³ hybridized C-H bonds in the methylene and methyl groups.

| ~1200 | C-O Stretch | Ester | A strong absorption corresponding to the stretching of the C-O single bond of the ester functional group is expected in this region.[\[8\]](#) |

Mass Spectrometry (MS)

Electron Ionization Mass Spectrometry (EI-MS) provides information about the molecular weight and fragmentation pattern of the molecule, which can be used to confirm its structure.

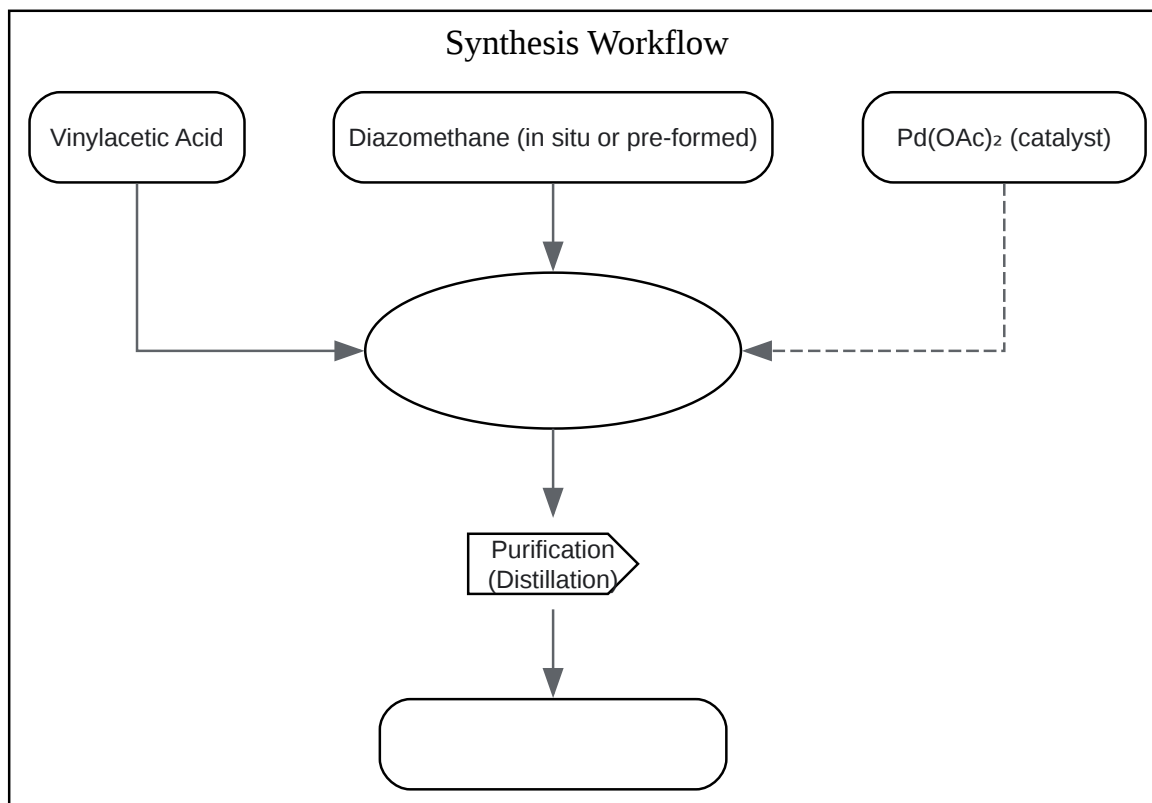
- Predicted Fragmentation Pattern
 - Molecular Ion (M^+): The molecular ion peak is expected at $m/z = 114$.
 - Key Fragments:
 - $m/z = 83$: Loss of a methoxy radical ($\bullet OCH_3$) from the molecular ion, resulting in an acylium ion $[M-31]^+$. This is a common fragmentation pathway for methyl esters.
 - $m/z = 59$: Cleavage of the bond between the carbonyl carbon and the methylene group, corresponding to the $[COOCH_3]^+$ fragment.
 - $m/z = 55$: Alpha-cleavage with loss of the methoxycarbonyl group ($\bullet COOCH_3$), leaving the cyclopropylmethyl cation $[C_4H_7]^+$.
 - $m/z = 41$: A common fragment corresponding to the allyl cation, which can be formed via rearrangement and fragmentation of the cyclopropyl ring.

Synthesis and Reactivity

The synthesis of **Methyl 2-cyclopropylacetate** can be approached through several routes, reflecting its status as a fundamental building block.

Palladium-Catalyzed Cyclopropanation

A notable synthesis involves the palladium(II) acetate-catalyzed reaction of an appropriate olefin precursor with diazomethane. This method leverages the ability of palladium catalysts to mediate the transfer of a methylene group from diazomethane to a double bond. While highly effective, this method requires careful handling due to the hazardous nature of diazomethane.



[Click to download full resolution via product page](#)

Caption: Palladium-catalyzed synthesis of **Methyl 2-cyclopropylacetate**.

Exemplary Protocol: Palladium-Catalyzed Synthesis

This protocol is a representative example based on established chemical principles and should be adapted and optimized for specific laboratory conditions.

- **Reaction Setup:** To a solution of vinylacetic acid (1.0 eq) in a suitable solvent such as diethyl ether, add a catalytic amount of palladium(II) acetate (e.g., 1-2 mol%).
- **Diazomethane Addition:** Cool the reaction mixture to 0 °C in an ice bath. Slowly add a solution of diazomethane (a 7-fold molar excess is reported to give near-quantitative yields) in diethyl ether. Caution: Diazomethane is explosive and toxic; this step must be performed in a well-ventilated fume hood with appropriate safety precautions.

- **Reaction Monitoring:** Allow the reaction to proceed at low temperature, monitoring the evolution of nitrogen gas. The reaction is typically complete when gas evolution ceases.
- **Workup:** Carefully quench any excess diazomethane by the slow addition of acetic acid. Wash the reaction mixture with saturated sodium bicarbonate solution and brine.
- **Purification:** Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure. The crude product can then be purified by fractional distillation to yield pure **Methyl 2-cyclopropylacetate**.

Esterification of Cyclopropylacetic Acid

A more direct and often safer laboratory-scale synthesis involves the standard Fischer esterification of commercially available cyclopropylacetic acid.

Exemplary Protocol: Fischer Esterification

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser, combine cyclopropylacetic acid (1.0 eq), an excess of methanol (e.g., 5-10 eq), and a catalytic amount of a strong acid such as sulfuric acid (H_2SO_4).
- **Heating:** Heat the mixture to reflux for several hours. The reaction progress can be monitored by thin-layer chromatography (TLC) or gas chromatography (GC).
- **Workup:** After cooling to room temperature, neutralize the acid catalyst with a mild base such as sodium bicarbonate solution.
- **Extraction:** Extract the product into an organic solvent like diethyl ether. Wash the organic layer with water and brine.
- **Purification:** Dry the organic layer over an anhydrous drying agent (e.g., Na_2SO_4), filter, and remove the solvent by rotary evaporation. The final product can be purified by distillation.

Safety and Handling

Methyl 2-cyclopropylacetate is classified as a flammable liquid and requires appropriate handling to mitigate risks.^[4]

- GHS Hazard Classifications:
 - Flammable Liquid (Category 3): H226 - Flammable liquid and vapor.
 - Skin Irritation (Category 2): H315 - Causes skin irritation.
 - Eye Irritation (Category 2A): H319 - Causes serious eye irritation.
 - Specific Target Organ Toxicity - Single Exposure (Category 3), Respiratory Tract Irritation: H335 - May cause respiratory irritation.

Handling Recommendations:

- Work in a well-ventilated area, preferably a chemical fume hood.
- Keep away from heat, sparks, open flames, and other ignition sources.
- Use appropriate personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat.
- Avoid breathing vapors or mists.
- Store in a tightly sealed container in a cool, dry, and well-ventilated place away from incompatible materials such as strong oxidizing agents.

Conclusion

Methyl 2-cyclopropylacetate is a valuable chemical entity whose utility is underpinned by a distinct set of physical and chemical properties. Its moderate polarity, predictable spectroscopic signatures, and accessible synthetic routes make it an important tool for chemists in both academic and industrial settings. A thorough understanding of its properties, from its boiling point and solubility to its spectroscopic fingerprint and safe handling procedures, is essential for leveraging the unique chemical potential of the cyclopropyl group in the design and synthesis of next-generation molecules.

References

- Cremer North America. (n.d.). Methyl Esters: What They Are and What They're Used For. Retrieved January 10, 2026, from [\[Link\]](#)
- GeeksforGeeks. (2023, July 25). Methyl Ester. Retrieved January 10, 2026, from [\[Link\]](#)
- de Meijere, A. (1979). Bonding Properties of Cyclopropane and Their Chemical Consequences. *Angewandte Chemie International Edition in English*, 18(11), 809-826. [\[Link\]](#)
- National Center for Biotechnology Information. (n.d.). PubChem Compound Summary for CID 317679, **Methyl 2-cyclopropylacetate**. Retrieved January 10, 2026, from [\[Link\]](#).
- Wikipedia contributors. (n.d.). Methyl acetate. In Wikipedia, The Free Encyclopedia. Retrieved January 10, 2026, from [\[Link\]](#)
- LibreTexts. (2023, January 22). Properties of Esters. Retrieved January 10, 2026, from [\[Link\]](#)
- Taylor & Francis Online. (1992). The synthesis of methyl cyclopropylacetate by Palladium(II) acetate catalysed reaction of diazomethane with vinyl group. *Synthetic Communications*, 22(5), 773-777. [\[Link\]](#)
- Wikipedia contributors. (n.d.). Cyclopropane. In Wikipedia, The Free Encyclopedia. Retrieved January 10, 2026, from [\[Link\]](#)
- Master Organic Chemistry. (2014, April 3). Cycloalkanes - Ring Strain In Cyclopropane And Cyclobutane. Retrieved January 10, 2026, from [\[Link\]](#)
- Basnak, I., & Jurkovic, K. (1992). The synthesis of methyl cyclopropylacetate by Palladium(II) acetate CATALYSED REACTION OF DIAZOMETHANE.
- Michigan State University Department of Chemistry. (n.d.). Mass Spectrometry. Retrieved January 10, 2026, from [\[Link\]](#)
- Cheméo. (n.d.). Chemical Properties of Cyclopropane (CAS 75-19-4). Retrieved January 10, 2026, from [\[Link\]](#)
- Powers, R. (n.d.).
- An, Y., & Li, H. (2000). Proton NMR chemical shifts and coupling constants for brain metabolites. *Magnetic Resonance in Medicine*, 44(4), 507-512.

- Chemguide. (n.d.). mass spectra - fragmentation patterns. Retrieved January 10, 2026, from [\[Link\]](#)
- LibreTexts. (2023, August 29). Mass Spectrometry - Fragmentation Patterns. Retrieved January 10, 2026, from [\[Link\]](#)
- Oregon State University. (n.d.). ¹³C NMR Chemical Shifts. Retrieved January 10, 2026, from [\[Link\]](#)
- University of Wisconsin. (2021, October 20). NMR Spectroscopy :: ¹H NMR Chemical Shifts. Retrieved January 10, 2026, from [\[Link\]](#)
- KGROUP. (n.d.). NMR Chemical Shifts of Trace Impurities. Retrieved January 10, 2026, from [\[Link\]](#)
- ResearchGate. (n.d.). Table 2 List of MS/MS conditions Compound Parent ion (m/z) Product ion.... Retrieved January 10, 2026, from [\[Link\]](#)
- PubMed Central (PMC). (2023, September 8). Study on the Mass Spectrometry Fragmentation Patterns for Rapid Screening and Structure Identification of Ketamine Analogues in Illicit Powders. Retrieved January 10, 2026, from [\[Link\]](#)
- University of California, Santa Cruz. (n.d.). IR Tables. Retrieved January 10, 2026, from [\[Link\]](#)
- LibreTexts. (2023, January 29). Interpreting C-13 NMR Spectra. Retrieved January 10, 2026, from [\[Link\]](#)
- UCLA Chemistry & Biochemistry. (n.d.). Table of Characteristic IR Absorptions. Retrieved January 10, 2026, from [\[Link\]](#)
- Organic Syntheses. (n.d.). Preparation of (S)-tert-ButylPyOx and Palladium-Catalyzed Asymmetric Conjugate Addition of Arylboronic Acids. Retrieved January 10, 2026, from [\[Link\]](#)
- University of Wisconsin. (2021, October 20). NMR Spectroscopy :: ¹³C NMR Chemical Shifts. Retrieved January 10, 2026, from [\[Link\]](#)

- UCLA Chemistry & Biochemistry. (n.d.). IR Absorption Table. Retrieved January 10, 2026, from [[Link](#)]
- J-GLOBAL. (n.d.). The synthesis of methyl cyclopropylacetate by palladium (II) acetate catalysed reaction of diazomethane with vinyl group. Retrieved January 10, 2026, from [[Link](#)]
- MDPI. (2023, April 27). Palladium-Catalyzed Synthesis of Cyclopropylthiophenes and Their Derivatization. Retrieved January 10, 2026, from [[Link](#)]
- ResearchGate. (n.d.). Palladium-Catalyzed Synthesis of Cyclopropylthiophenes and Their Derivatization. Retrieved January 10, 2026, from [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. hmdb.ca [hmdb.ca]
- 2. spectrabase.com [spectrabase.com]
- 3. methyl 2-chloro-2-cyclopropylideneacetate(82979-45-1) ¹H NMR spectrum [chemicalbook.com]
- 4. Methyl 2-cyclopropylacetate | C₆H₁₀O₂ | CID 317679 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. spectrabase.com [spectrabase.com]
- 6. Nuclear Magnetic Resonance Spectroscopy. Carbon-13 Chemical Shifts of Methycyclopentanes, Cyclopentanols, and Cyclopentyl Acetates [authors.library.caltech.edu]
- 7. researchgate.net [researchgate.net]
- 8. cpb-us-e1.wpmucdn.com [cpb-us-e1.wpmucdn.com]
- 9. orgchemboulder.com [orgchemboulder.com]
- 10. Palladium-Catalyzed Synthesis of Cyclopropylthiophenes and Their Derivatization - PMC [pmc.ncbi.nlm.nih.gov]

- [11. chemscene.com \[chemscene.com\]](https://chemscene.com)
- [12. chemguide.co.uk \[chemguide.co.uk\]](https://chemguide.co.uk)
- To cite this document: BenchChem. [Methyl 2-cyclopropylacetate: A Comprehensive Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1267312/docs#methyl-2-cyclopropylacetate-a-comprehensive-technical-guide\]](https://www.benchchem.com/product/b1267312/docs#methyl-2-cyclopropylacetate-a-comprehensive-technical-guide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)